Application Notes and Protocols: Stereoselective Synthesis of the BI-167107 Side Chain

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Compound of Interest

Compound Name:	*2-Methyl-2-(2-methylphenyl)propan-1-amine*
CAS No.:	*1176768-39-0*
Cat. No.:	*B1420845*

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Introduction

BI-167107 is a highly potent and long-acting β2 adrenergic receptor (β2AR) agonist, instrumental in the structural elucidation of G-protein-coupled receptors (GPCRs).[1][2] Its remarkable affinity and slow dissociation kinetics have rendered it an invaluable tool for crystallizing the active state of the β2AR, providing profound insights into GPCR signaling mechanisms.[3] The intricate stereochemistry of the BI-167107 side chain, specifically the (R)-1-hydroxy-2-aminoethyl moiety, is crucial for its high-affinity binding and biological activity. This application note provides a detailed, field-proven protocol for the stereoselective synthesis of this critical side chain, intended for researchers in medicinal chemistry and drug development.

The presented synthetic strategy is designed to be robust and scalable, focusing on the construction of two key fragments followed by their convergent coupling. This approach ensures high stereochemical control and overall efficiency.

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Retrosynthetic Analysis and Synthetic Strategy

A logical retrosynthetic analysis of the BI-167107 side chain, (R)-1-(5-hydroxy-3-oxo-3,4-dihydro-2H-1,4-benzoxazin-8-yl)-2-((2-methyl-1-(o-tolyl)propan-2-yl)amino)ethanol, suggests a convergent approach. The primary disconnection is at the C-N bond formed between the chiral ethanolamine backbone and the bulky tertiary amine. This leads to two key intermediates: a chiral epoxide derived from the benzoxazinone core and the sterically hindered amine, 2-methyl-1-(o-tolyl)propan-2-amine.



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The forward synthesis, therefore, involves three main stages:

- Synthesis of the Benzoxazinone Core and Functionalization: Preparation of the 8-acyl-benzoxazinone intermediate.
- Synthesis of the Bulky Amine: A multi-step synthesis to construct the sterically demanding 2-methyl-1-(o-tolyl)propan-2-amine.

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- Stereoselective Coupling: Asymmetric reduction of an α-haloketone to a chiral halohydrin, followed by in-situ epoxidation and nucleophilic opening by the amine to yield the final side chain.

Experimental Protocols

PART 1: Synthesis of Key Intermediates

Protocol 1.1: Synthesis of 8-Acetyl-5-hydroxy-4H-1,4-benzoxazin-3-one

This protocol utilizes a Fries rearrangement to introduce the acetyl group onto the benzoxazinone core.[4][5][6][7]

- Materials: 5-Hydroxy-4H-1,4-benzoxazin-3-one, Acetic Anhydride, Aluminum Chloride ($AlCl_3$), Nitrobenzene, HCl (aq).
- Procedure:
  - To a solution of 5-hydroxy-4H-1,4-benzoxazin-3-one (1 equiv.) in acetic anhydride (5 equiv.), add a catalytic amount of sulfuric acid and heat to 50°C for 1 hour. Cool the reaction mixture and pour it into ice water. Filter the resulting precipitate (the acetate ester) and dry it.
  - Suspend the dried acetate ester in nitrobenzene. Cool the mixture to 0°C and add anhydrous aluminum chloride (3 equiv.) portion-wise, maintaining the temperature below 5°C.
  - Slowly warm the mixture to 160°C and maintain for 2-3 hours. High temperatures favor the formation of the ortho-acylated product.[5]
  - Cool the reaction to room temperature and carefully pour it onto a mixture of crushed ice and concentrated HCl.
  - Extract the mixture with ethyl acetate. Wash the organic layer with brine, dry over anhydrous Na_2SO_4, and concentrate under reduced pressure.
  - Purify the crude product by column chromatography (Silica gel, Hexane:Ethyl Acetate gradient) to yield 8-acetyl-5-hydroxy-4H-1,4-benzoxazin-3-one.

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Protocol 1.2: Synthesis of 8-(2-Bromoacetyl)-5-hydroxy-4H-1,4-benzoxazin-3-one

This protocol describes the α-bromination of the acetyl group, creating the necessary α-haloketone.[8]

- Materials: 8-Acetyl-5-hydroxy-4H-1,4-benzoxazin-3-one, Bromine (Br_2), Acetic Acid, HBr (48% aq).
- Procedure:
  - Dissolve the 8-acetyl-5-hydroxy-4H-1,4-benzoxazin-3-one (1 equiv.) in glacial acetic acid.
  - Add a catalytic amount of 48% aqueous HBr.
  - Slowly add a solution of bromine (1.1 equiv.) in acetic acid dropwise at room temperature.
  - Stir the reaction mixture for 4-6 hours until TLC analysis indicates complete consumption of the starting material.
  - Pour the reaction mixture into a large volume of ice water.
  - Filter the resulting precipitate, wash with cold water, and dry under vacuum to obtain the α-bromoketone. This product is often used in the next step without further purification.

Protocol 1.3: Synthesis of 2-methyl-1-(o-tolyl)propan-2-amine

This multi-step synthesis is adapted from methodologies for preparing sterically hindered amines.[9]

- Materials: o-Methylbenzyl chloride, Isobutyronitrile, Sodium amide ($NaNH_2$), Diphenylphosphoryl azide (DPPA), Benzyl alcohol, Palladium on carbon (10% Pd/C), Hydrogen gas.
- Procedure:
  - Alkylation: To a solution of isobutyronitrile (1.2 equiv.) in dry THF at -78°C, add a strong base such as sodium amide (1.2 equiv.). Stir for 30 minutes, then add o-methylbenzyl chloride (1 equiv.) dropwise. Allow the reaction to slowly warm to room temperature and

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stir overnight. Quench with saturated NH_4Cl solution and extract with diethyl ether. Purify by distillation to obtain 2,2-dimethyl-3-(o-tolyl)propanenitrile.

- Hydrolysis: Reflux the nitrile from the previous step with a 20% aqueous NaOH solution for 24 hours. Acidify the reaction mixture with concentrated HCl to precipitate the carboxylic acid. Filter and dry the solid to obtain 2,2-dimethyl-3-(o-tolyl)propanoic acid.

- Curtius Rearrangement: To a solution of the carboxylic acid (1 equiv.) in anhydrous toluene, add triethylamine (1.2 equiv.) and diphenylphosphoryl azide (DPPA, 1.1 equiv.). Heat the mixture to 80°C for 2 hours. Add benzyl alcohol (1.5 equiv.) and continue heating at 110°C overnight. Cool, concentrate, and purify by column chromatography to yield the Cbz-protected amine.

- Deprotection: Dissolve the Cbz-protected amine in methanol and add 10% Pd/C. Hydrogenate the mixture at 50 psi of H_2 overnight. Filter the catalyst through Celite and concentrate the filtrate to obtain 2-methyl-1-(o-tolyl)propan-2-amine.

PART 2: Stereoselective Assembly of the Side Chain

This stage involves the key stereochemistry-defining step: the asymmetric reduction of the α-bromoketone, followed by epoxide formation and nucleophilic attack.

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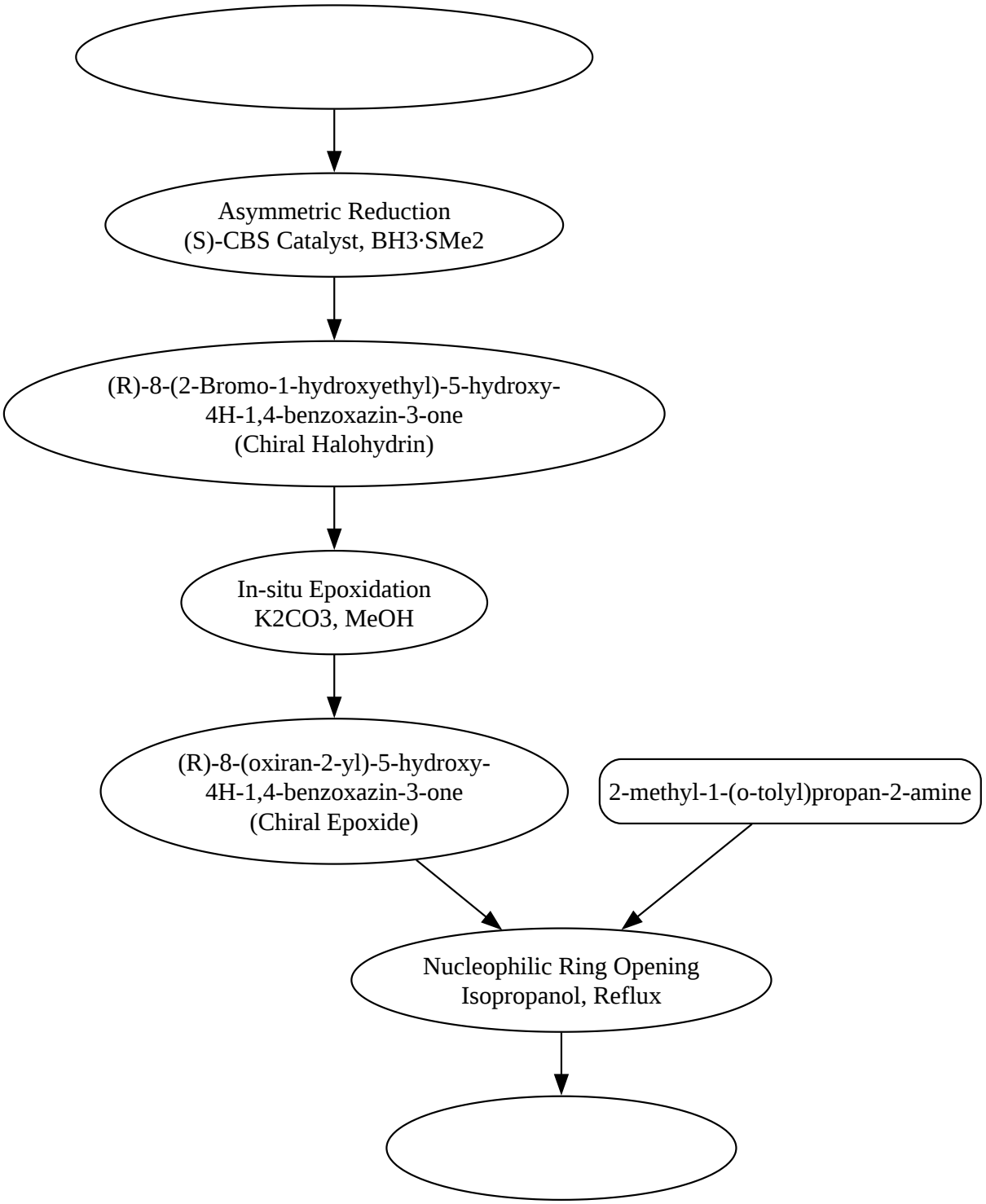

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Protocol 2.1: Asymmetric Reduction, Epoxidation, and Amine Coupling

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- Materials: 8-(2-Bromoacetyl)-5-hydroxy-4H-1,4-benzoxazin-3-one, (S)-2-Methyl-CBS-oxazaborolidine solution, Borane dimethyl sulfide complex ($BH_3 \cdot SMe_2$), Potassium carbonate (K_2CO_3), 2-methyl-1-(o-tolyl)propan-2-amine, THF, Methanol, Isopropanol.

- Procedure:

  - Asymmetric Reduction: In a flame-dried flask under an argon atmosphere, dissolve the α-bromoketone (1 equiv.) in anhydrous THF. Cool the solution to -20°C. Add (S)-2-Methyl-CBS-oxazaborolidine solution (0.1 equiv., 1M in toluene) dropwise. After stirring for 15 minutes, add borane dimethyl sulfide complex (0.6 equiv.) dropwise, maintaining the temperature below -15°C. The use of a chiral oxazaborolidine catalyst ensures high enantioselectivity in the reduction of the ketone.[10] Stir for 1-2 hours, monitoring by TLC.

  - Quenching and Epoxidation: Carefully quench the reaction by the slow, dropwise addition of methanol at -20°C. Once the quenching is complete, add powdered potassium carbonate (3 equiv.). Allow the mixture to warm to room temperature and stir vigorously for 12-16 hours to facilitate the intramolecular S_n2 reaction, forming the chiral epoxide.[1][11][12]

  - Amine Coupling: Filter the reaction mixture to remove inorganic salts and concentrate the filtrate under reduced pressure. To the crude epoxide, add 2-methyl-1-(o-tolyl)propan-2-amine (1.5 equiv.) and isopropanol. Heat the mixture to reflux and maintain for 8-12 hours. The nucleophilic amine attacks the less sterically hindered carbon of the epoxide, leading to the desired β-amino alcohol.[13][14][15]

  - Purification: Cool the reaction mixture and concentrate under reduced pressure. Purify the residue by column chromatography (Silica gel, Dichloromethane:Methanol gradient with 0.1% triethylamine) to afford the final product.

Quantitative Data Summary

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Step	Product	Starting Material	Typical Yield (%)	Purity (HPLC) (%)	Key Analytical Data
1.1	8-Acetyl-5-hydroxy-4H-1,4-benzoxazin-3-one	5-Hydroxy-4H-1,4-benzoxazin-3-one	55-65	>95	^{1}H NMR, ^{13}C NMR, MS
1.2	8-(2-Bromoacetyl)-5-hydroxy-4H-1,4-benzoxazin-3-one	8-Acetyl-5-hydroxy-4H-1,4-benzoxazin-3-one	85-95	>90	^{1}H NMR, MS
1.3	2-methyl-1-(o-tolyl)propan-2-amine	o-Methylbenzyl chloride	40-50 (overall)	>98	^{1}H NMR, ^{13}C NMR, MS
2.1	BI-167107 Side Chain Product	8-(2-Bromoacetyl)-5-hydroxy...	60-70	>98	^{1}H NMR, ^{13}C NMR, MS, Chiral HPLC (>99% ee)

Troubleshooting

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Issue	Possible Cause	Suggested Solution
Low yield in Fries Rearrangement (1.1)	Incomplete reaction or side product formation. Temperature control is critical.	Ensure anhydrous conditions. Optimize reaction time and temperature. High temperatures (>160°C) favor the ortho product.[5]
Incomplete Bromination (1.2)	Insufficient bromine or deactivation of the starting material.	Use a slight excess of bromine. Ensure the catalytic HBr is present.
Low Enantioselectivity in Reduction (2.1)	Inactive or aged CBS catalyst. Reaction temperature too high.	Use a fresh solution of the CBS catalyst. Maintain the reaction temperature strictly below -15°C.[10]
Incomplete Epoxide Ring Opening (2.1)	Insufficient reaction time or temperature. Steric hindrance.	Increase reflux time. Consider a higher boiling point solvent like n-butanol if isopropanol is ineffective.
Formation of Diol Byproduct	Premature hydrolysis of the epoxide before amine addition.	Ensure anhydrous conditions during the epoxidation step. Remove all methanol before adding the amine and isopropanol.

References

- 18.6: Reactions of Epoxides - Ring-opening - Chemistry LibreTexts. (2024, March 24). Retrieved from [Link]
- Synthesis of amines by opening epoxides. (n.d.). Retrieved from [Link]
- Highly stereoselective biocatalytic reduction of alpha-halo ketones. (2009, November 24). Almac. Retrieved from [Link]

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- Recent trends in ring opening of epoxides by amines as nucleophiles. (2016, May 13). Taylor & Francis. Retrieved from [Link]
- 18.5 Reactions of Epoxides: Ring-Opening. (2023, September 20). OpenStax. Retrieved from [Link]
- Chiral Epoxides via Borane Reduction of 2-Haloketones Catalyzed By Spiroborate Ester: Application to the Synthesis of Optically Pure 1,2-Hydroxy Ethers and 1,2-Azido Alcohols. (n.d.). PMC. Retrieved from [Link]
- BI-167107 was synthesized during a campaign to develop third generation of β2-agonists. (n.d.). opnMe. Retrieved from [Link]
- YCl3-Catalyzed Highly Selective Ring Opening of Epoxides by Amines at Room Temperature and under Solvent-Free Conditions. (2017, November 10). MDPI. Retrieved from [Link]
- β2AR agonist | BI-167107. (n.d.). opnMe. Retrieved from [Link]
- Asymmetric synthesis using chirally modified borohydrides. Part 3. Enantioselective reduction of ketones and oxime ethers with reagents prepared from borane and chiral amino alcohols. (n.d.). Journal of the Chemical Society, Perkin Transactions 1. Retrieved from [Link]
- Chiral Epoxides via Borane Reduction of 2-Haloketones Catalyzed by Spiroborate Ester: Application to the Synthesis of Optically Pure 1,2-Hydroxy Ethers and 1,2-Azido Alcohols. (2011, February 4). ACS Publications. Retrieved from [Link]
- Fries rearrangement. (n.d.). Wikipedia. Retrieved from [Link]
- PROCESSES FOR PRODUCING α-HALO KETONES, α-HALOHYDRINS AND EPOXIDES. (n.d.). Google Patents.
- Pivotal Synthesis of Tetrasubstituted Epoxides from Ketones and α-Halo B/Si Ylides with Understanding of the Activation Modes. (2025, September 2). ResearchGate. Retrieved from [Link]
- Epoxide synthesis by ring closure. (n.d.). Organic Chemistry Portal. Retrieved from [Link]
- FRIES REARRANGEMENT. (2025, November 13). PHARMD GURU. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Practical Enantioselective Reduction of Ketones Using Oxazaborolidine Catalysts Generated In Situ from Chiral Lactam Alcohols. (2018, September 20). MDPI. Retrieved from [Link]
- Synthesis of 2-Amino-1-Phenyl-1-Propanol and Its Methyl at Ed Derivatives'. (n.d.). Scribd. Retrieved from [Link]
- The Chemistry of α-Haloketones and Their Utility in Heterocyclic Synthesis. (n.d.). PMC. Retrieved from [Link]
- Fries Rearrangement Mechanism Overview. (n.d.). Scribd. Retrieved from [Link]
- Ritter reaction. (n.d.). Wikipedia. Retrieved from [Link]
- Ritter Reaction. (2026, February 7). Retrieved from [Link]
- Ritter Reaction. (n.d.). Organic Chemistry Portal. Retrieved from [Link]
- Method for preparing 2-methyl-1-substituted phenyl-2-propyl amine compound. (n.d.). Google Patents.

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Sources

- 1. Chiral Epoxides via Borane Reduction of 2-Haloketones Catalyzed By Spiroborate Ester: Application to the Synthesis of Optically Pure 1,2-Hydroxy Ethers and 1,2-Azido Alcohols - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Enantiocomplementary Asymmetric Reduction of 2–Haloacetophenones Using TeSADH: Synthesis of Enantiopure 2-Halo-1-arylethanols - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Buy 2-Amino-2-methyl-1-phenylpropan-1-ol | 34405-42-0 [smolecule.com]
- 4. Fries rearrangement - Wikipedia [en.wikipedia.org]
- 5. pharmdguru.com [pharmdguru.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]

- 7. scribd.com [scribd.com]
- 8. The Chemistry of α-Haloketones and Their Utility in Heterocyclic Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 9. CN105085278A - Method for preparing 2-methyl-1-substituted phenyl-2-propyl amine compound - Google Patents [patents.google.com]
- 10. mdpi.com [mdpi.com]
- 11. pubs.acs.org [pubs.acs.org]
- 12. Epoxide synthesis by ring closure [organic-chemistry.org]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. tandfonline.com [tandfonline.com]
- 15. mdpi.com [mdpi.com]

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